

veratric acid compared to other phenolic acids

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Compound Focus: Veratric Acid

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Biological Activities: A Comparative Overview

The following table summarizes key biological activities and experimental findings for **veratric acid** and other phenolic acids, highlighting their potential therapeutic applications.

Phenolic Acid	Core Biological Activities	Key Experimental Findings	Reported Models
Veratric Acid	Antilipidemic & Hepatoprotective [1]	- Reduced liver triglycerides and total cholesterol [1].	
	<ul style="list-style-type: none">• Down-regulated expression of lipogenic genes (SREBP-1c, FAS, ACC) [1].• Reduced abdominal fat accumulation [1]. Broiler NAFLD model (in vivo), Chicken hepatocytes (in vitro) [1] Anticancer [2] - Conjugation with phosphatidylcholine enhanced antiproliferative activity [2].• A lysophosphatidylcholine conjugate of veratric acid showed IC₅₀ values of 9.5–20.7 µM against leukaemia, breast, and colon cancer lines [2]. Human cancer cell lines (MV4-11, MCF-7, LoVo) (in vitro) [2] Antioxidant & Anti-inflammatory [2] - Shown to attenuate oxidative stress in hypertensive rats [2].• Demonstrated free radical scavenging in an atherogenic model [2]. Rat model of hypertension, Rat model of atherosclerosis (in vivo) [2] Caffeic Acid Antioxidant [3] - Showed potent inhibition of linoleic acid-derived radical formation (7.7% of control activity) [3]. ESR spectroscopy, in vitro cell-free system [3] Chlorogenic Acid Antioxidant [3] - Exhibited strong inhibition of lipid radical formation (4.4% of control activity) [3]. ESR spectroscopy, in vitro cell-free system [3] Ferulic Acid Antioxidant [3] - Showed a weaker inhibitory effect on lipid radical formation (104% of control		

activity) [3]. | ESR spectroscopy, in vitro cell-free system [3] | | **Gallic Acid** | **Antimicrobial** [4] | - Synthetic derivatives demonstrated significant antimicrobial activity [4]. | In vitro tube dilution method (various bacterial and fungal strains) [4] | | **p-Coumaric Acid** | **Antiglycation** (potential) [5] | - Phenolic compounds in general can inhibit the Maillard reaction and AGE formation [5]. | Computational, in vitro, preclinical studies (general for phenolic acids) [5] | | **Quercetin** | **Antiglycation & Renal Protection** [5] | - Prevents AGE accumulation and reduces oxidative stress in diabetic nephropathy [5]. | In vitro, Animal models [5] | | **Resveratrol** | **Antiglycation & Insulin Sensitivity** [5] | - Reduces retinal edema; activates SIRT1 pathway to improve insulin sensitivity [5]. | In vivo, Animal models, Clinical trials [5] |

Experimental Protocols from Key Studies

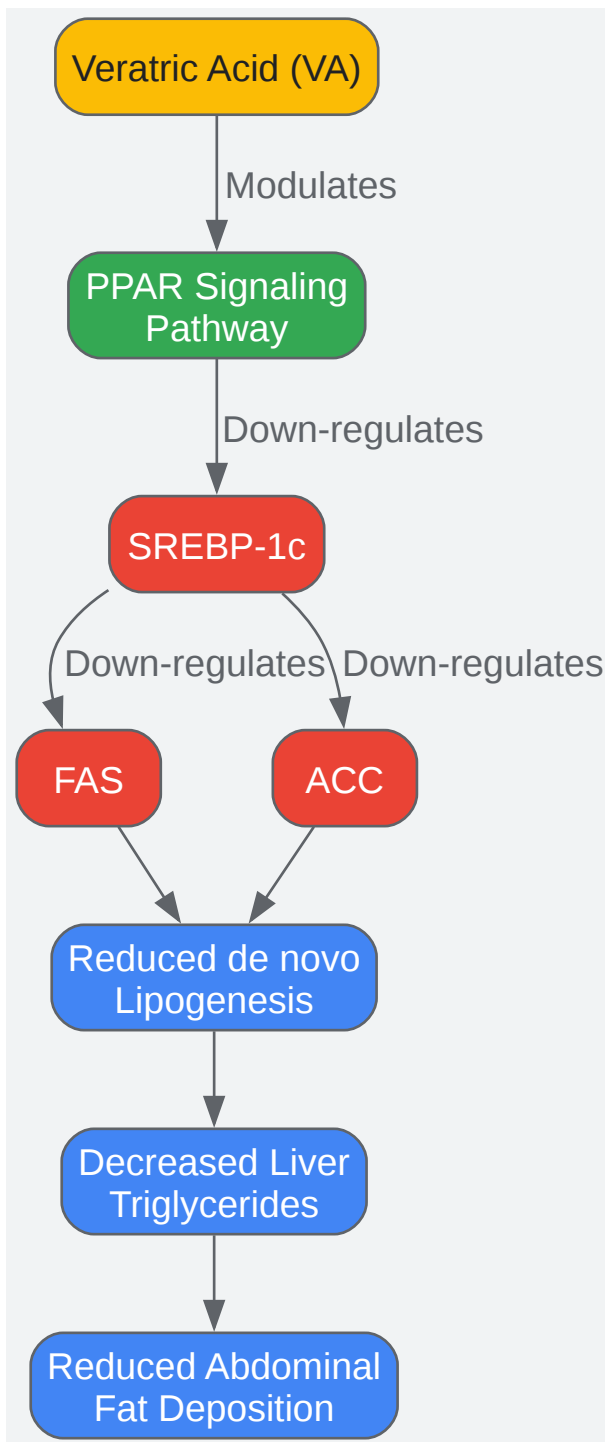
To facilitate the replication and critical evaluation of these findings, here are the detailed methodologies from two pivotal studies on **veratric acid**.

- **Protocol 1: In Vitro Cytotoxicity and Antiproliferative Assay** [2]
 - **Objective:** To evaluate the growth inhibitory potential of **veratric acid**-phospholipid conjugates against human cancer cell lines.
 - **Cell Lines:** Human leukemia (MV4-11), breast (MCF-7), lung (A549), liver (HepG2), colon (LoVo), and doxorubicin-resistant colon cancer (LoVo/DX). Normal mouse fibroblasts (BALB/3T3) were used as a healthy control.
 - **Procedure:**
 - Cells were cultured in appropriate media and seeded into multi-well plates.
 - After cell attachment, the test compounds (**veratric acid** conjugates and free acids) were added at various concentrations.
 - Cell viability was assessed after a set incubation period using the **Sulforhodamine B (SRB) assay** or the **3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay**.
 - The absorbance was measured, and the results were used to calculate IC₅₀ values (the concentration required to inhibit 50% of cell growth).
 - **Key Control:** Cisplatin and doxorubicin were used as reference chemotherapeutic drugs.
- **Protocol 2: In Vivo Model for NAFLD and Fat Deposition** [1]
 - **Objective:** To investigate the effects of dietary **veratric acid** supplementation on liver lipid metabolism and abdominal fat deposition.
 - **Animal Model:** One-day-old male Yellow-feathered broilers.

- **Study Groups:** Birds were randomly assigned to four groups: Normal Diet (ND), High-Fat Diet (HFD), HFD + 0.05% VA, and HFD + 0.10% VA.
- **Procedures and Endpoints:**
 - **Growth Performance:** Body weight, average daily gain, average daily feed intake, and feed-to-weight ratio were measured.
 - **Biochemical Analysis:** At the end of the trial, blood and liver tissues were collected. Liver **triglyceride (TG)** and **total cholesterol (TC)** levels were quantified.
 - **Gene Expression Analysis:** mRNA from liver tissues was analyzed using quantitative methods (e.g., RT-qPCR) to measure the expression levels of genes like **SREBP-1c**, **FAS**, and **ACC**.
 - **Histological Examination:** Liver and abdominal fat tissues were processed for **Oil Red O staining** (to visualize lipids) and **H&E staining** (to observe tissue morphology).

Mechanistic Pathways of Veratric Acid

Network pharmacology analysis from one study suggests that **veratric acid** participates in lipid metabolism regulation through the **Proliferator-activated receptor (PPAR) signaling pathway** [1]. The following diagram illustrates this proposed mechanism and its downstream effects on gene expression and fat deposition.



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Physicochemical Property: Solubility Comparison

Aqueous solubility is a critical parameter in drug development. The table below lists the solubility of various phenolic acids in pure water at 37°C, which simulates physiological temperature [6].

Phenolic Acid	Subclass	Solubility in Water at 37°C ($\times 10^3$ molal)
Gallic Acid	Hydroxybenzoic Acid	114.5
Vanillic Acid	Hydroxybenzoic Acid	12.47
Syringic Acid	Hydroxybenzoic Acid	8.8
p-Coumaric Acid	Hydroxycinnamic Acid	6.61
Caffeic Acid	Hydroxycinnamic Acid	6.4
Ferulic Acid	Hydroxycinnamic Acid	5.47

> **Note on Veratric Acid Solubility:** While not listed in the comparative study above, another source indicates that the solubility of **o-veratric acid (2,3-dimethoxybenzoic acid)** in pure water at 298.15 K (25°C) is very low, ranking last among the 15 mono-solvents tested [7]. This aligns with the general trend showing that hydroxycinnamic acids (like ferulic and caffeic acid) have lower solubility than hydroxybenzoic acids [6].

Research Implications and Future Directions

The experimental data positions **veratric acid** as a promising candidate, particularly in managing lipid metabolism disorders and potentially in cancer therapy. Its efficacy in reducing hepatic fat and regulating key lipogenic genes is notable [1]. The strategy of conjugating **veratric acid** to phosphatidylcholine to dramatically improve its antiproliferative potency is a significant finding for overcoming the common challenge of **low bioavailability** associated with many phenolic acids [2].

Future research should focus on:

- **Elucidating Exact Molecular Targets:** Confirming its interaction with the PPAR pathway and identifying other potential targets.

- **Expanding Toxicity and Pharmacokinetic Studies:** Conducting thorough ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity) profiling.
- **Exploring Synergistic Effects:** Investigating its activity in combination with other bioactive compounds or standard therapeutics.

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References

1. Dietary supplement of veratric acid alleviates liver steatosis ... [pmc.ncbi.nlm.nih.gov]
2. Synthesis, Characterization, and In Vitro Cancer Cell Growth Inhibition... [pmc.ncbi.nlm.nih.gov]
3. A comparative study of the inhibitory effects by caffeic acid ... [pmc.ncbi.nlm.nih.gov]
4. Synthesis, Antimicrobial Eval & QSAR of Gallic Acid Derivatives [sciencedirect.com]
5. Mechanistic Insight into Phenolic Compounds in Mitigating ... [pmc.ncbi.nlm.nih.gov]
6. Modeling Phenolic Acids Solubility in Water at 37°C [pmc.ncbi.nlm.nih.gov]
7. Solid-liquid equilibrium of 2,3-dimethoxybenzoic acid in ... [sciencedirect.com]

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